

Physical and chemical properties of 1-Iodo-2-methoxyethane

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Compound of Interest

Compound Name: 1-Iodo-2-methoxyethane

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An In-depth Technical Guide to 1-Iodo-2-methoxyethane

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and spectral properties of **1-Iodo-2-methoxyethane** (CAS No: 4296-15-5). A critical reagent in organic synthesis, this haloalkane ether is primarily utilized as an alkylating agent for the introduction of a 2-methoxyethyl moiety. This document furnishes a detailed summary of its properties, including quantitative data presented in tabular format for ease of reference. Furthermore, it outlines detailed experimental protocols for its synthesis and its application in nucleophilic substitution reactions. Safety and handling precautions are also delineated to ensure its proper use in a laboratory setting.

Introduction

1-Iodo-2-methoxyethane, also known as 2-iodoethyl methyl ether, is an organic compound featuring both an ether functional group and a terminal iodine atom.^[1] Its molecular structure, characterized by the presence of a highly effective leaving group (iodine) on a primary carbon, renders it a valuable reagent for synthetic chemists.^[1] It is particularly effective in bimolecular nucleophilic substitution (S_N2) reactions, enabling the formation of new carbon-heteroatom

and carbon-carbon bonds.[2] This guide aims to be a thorough resource for professionals in research and development who utilize or are considering the application of this compound in their synthetic endeavors.

Physical and Chemical Properties

1-Iodo-2-methoxyethane is a colorless to light yellow liquid under standard conditions.[3] It is soluble in common organic solvents but has limited solubility in water.[1] The compound is noted to be air and heat sensitive, necessitating storage under an inert atmosphere at refrigerated temperatures (0-10°C).[3]

Data Presentation: Physical and Chemical Properties

Property	Value	Reference(s)
Molecular Formula	C ₃ H ₇ IO	[4]
Molecular Weight	185.99 g/mol	[4]
CAS Number	4296-15-5	[3]
Appearance	Colorless to Light yellow clear liquid	[3]
Boiling Point	138 °C	
Density	1.83 g/cm ³ (at 20/20 °C)	
Flash Point	35 °C	
Solubility	Soluble in organic solvents, limited in water	[1]
Storage	Refrigerated (0-10°C), under inert gas	[3]

Spectral Data

Spectroscopic analysis is essential for the verification of the identity and purity of **1-Iodo-2-methoxyethane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show three distinct signals: a singlet for the methoxy protons ($-\text{OCH}_3$), a triplet for the methylene protons adjacent to the oxygen ($-\text{OCH}_2-$), and a downfield triplet for the methylene protons adjacent to the iodine (I-CH_2-).^[5]
- ^{13}C NMR: The carbon NMR spectrum will display three signals corresponding to the three unique carbon atoms. The carbon bonded to the iodine atom will be significantly downfield.^[5]

Infrared (IR) Spectroscopy

The IR spectrum of **1-iodo-2-methoxyethane** is characterized by strong C-O-C stretching vibrations of the ether linkage, typically in the $1100\text{--}1250\text{ cm}^{-1}$ region. The C-I bond stretching absorption is expected in the lower frequency region of $500\text{--}600\text{ cm}^{-1}$.^[2]

Mass Spectrometry (MS)

Mass spectrometry can be used to determine the molecular weight and fragmentation pattern of the molecule.

Chemical Reactivity and Synthesis

The primary mode of reactivity for **1-iodo-2-methoxyethane** is nucleophilic substitution, predominantly through an $\text{S}_{\text{N}}2$ mechanism. The polarized and weak carbon-iodine bond makes the iodine atom an excellent leaving group, facilitating its displacement by a wide range of nucleophiles.^[2]

Synthesis of 1-iodo-2-methoxyethane

A common and effective method for the synthesis of **1-iodo-2-methoxyethane** is the Finkelstein reaction, which involves the treatment of a corresponding chloro- or bromo-alkane with sodium iodide in a suitable solvent like acetone.

Objective: To synthesize **1-iodo-2-methoxyethane** from 1-chloro-2-methoxyethane.

Materials:

- 1-Chloro-2-methoxyethane
- Sodium iodide (anhydrous)
- Acetone (anhydrous)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Anhydrous magnesium sulfate or sodium sulfate
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a reflux condenser and a magnetic stir bar, add sodium iodide (1.5 equivalents) and anhydrous acetone.
- **Reagent Addition:** Add 1-chloro-2-methoxyethane (1.0 equivalent) to the stirred suspension.
- **Reaction:** Heat the mixture to reflux and maintain for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC). The formation of a white precipitate (sodium chloride) indicates the reaction is proceeding.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and filter to remove the precipitated sodium chloride.
- **Extraction:** Transfer the filtrate to a separatory funnel. Add water to dissolve any remaining sodium iodide. Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or dichloromethane) three times.

- **Washing and Drying:** Combine the organic extracts and wash with a 5% aqueous sodium thiosulfate solution to remove any traces of iodine, followed by a wash with brine. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:** Filter to remove the drying agent and concentrate the solvent using a rotary evaporator. The crude product can be purified by distillation under reduced pressure.

Caption: Synthesis of **1-iodo-2-methoxyethane** via Finkelstein Reaction.

Nucleophilic Substitution Reactions with **1-iodo-2-methoxyethane**

1-iodo-2-methoxyethane is an effective reagent for the alkylation of various nucleophiles. The following protocol describes a general procedure for the Williamson ether synthesis.

Objective: To synthesize a 2-methoxyethyl ether from an alcohol or phenol.

Materials:

- Alcohol or Phenol
- Strong base (e.g., sodium hydride, sodium hydroxide)
- **1-iodo-2-methoxyethane**
- Anhydrous solvent (e.g., THF, DMF)
- Reaction vessel (e.g., three-necked flask)
- Magnetic stirrer and stir bar
- Inert atmosphere (e.g., nitrogen or argon)
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)
- Rotary evaporator

Procedure:

- **Alkoxide Formation:** In a dry reaction vessel under an inert atmosphere, dissolve the alcohol or phenol in an anhydrous solvent. Add a stoichiometric equivalent of a strong base and stir until the deprotonation is complete.
- **Nucleophilic Substitution:** Add a slight excess of **1-Iodo-2-methoxyethane** to the reaction mixture.
- **Reaction:** The reaction may proceed at room temperature or require heating, depending on the nucleophilicity of the alkoxide. Monitor the reaction progress by TLC or GC.
- **Work-up:** After the reaction is complete, cool the mixture and quench any remaining base by the careful addition of water or a saturated aqueous ammonium chloride solution.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent.
- **Washing and Drying:** Wash the combined organic extracts with water and brine. Dry the organic layer over an anhydrous drying agent.
- **Purification:** Filter to remove the drying agent and concentrate the solvent under reduced pressure. The crude product can be purified by column chromatography or distillation.

Caption: Williamson Ether Synthesis using **1-Iodo-2-methoxyethane**.

Safety and Handling

1-Iodo-2-methoxyethane is a flammable liquid and vapor. It is harmful if swallowed and causes skin and serious eye irritation.^[6] It is essential to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Take precautionary measures against static discharge. Store the compound in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.^[7]

Conclusion

1-Iodo-2-methoxyethane is a versatile and valuable reagent for the introduction of the 2-methoxyethyl group in organic synthesis. Its reactivity in S_N2 reactions is well-established, providing a reliable method for the formation of ether linkages and other functional groups. This technical guide has summarized its key physical and chemical properties and provided detailed experimental protocols to facilitate its safe and effective use in a research and development setting. A thorough understanding of its properties and handling requirements is crucial for its successful application in the synthesis of complex molecules.

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